

2-Bromo-6-fluorobenzaldehyde stability and storage conditions.

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Compound of Interest

Compound Name: 2-Bromo-6-fluorobenzaldehyde

Cat. No.: B104081

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An In-Depth Technical Guide to the Stability and Storage of **2-Bromo-6-fluorobenzaldehyde**
For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Bromo-6-fluorobenzaldehyde is a key building block in organic synthesis, particularly valued in the development of pharmaceuticals and advanced materials.^{[1][2]} Its unique substitution pattern provides a versatile scaffold for creating complex molecular architectures.^{[1][2]} However, to ensure the integrity and reactivity of this compound, a thorough understanding of its stability and the implementation of appropriate storage and handling protocols are paramount. This guide provides a comprehensive overview of the stability of **2-Bromo-6-fluorobenzaldehyde**, recommended storage conditions, and best practices for its handling to maintain its quality and ensure safety.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromo-6-fluorobenzaldehyde** is presented in Table 1. These properties are fundamental to its handling and storage. The compound is a solid at room temperature with a relatively low melting point.^{[1][3][4][5]}

Table 1: Physical and Chemical Properties of **2-Bromo-6-fluorobenzaldehyde**

Property	Value	Reference
Molecular Formula	C ₇ H ₄ BrFO	[1][2][3][6][7]
Molecular Weight	203.01 g/mol	[1][2][5][6][7]
Appearance	Beige or light yellow solid powder	[1][3]
Melting Point	43-47 °C	[3][4][5]
Boiling Point	100-102 °C at 8 mmHg	[4][8]
Flash Point	>110 °C (>230 °F)	[4][5][8]
Solubility	Slightly soluble in water.[8] No specific data available for other solvents, but likely soluble in common organic solvents.	

Stability Profile

2-Bromo-6-fluorobenzaldehyde is generally stable under recommended storage conditions. [3] However, its stability can be compromised by exposure to adverse conditions such as light, air (oxygen), moisture, and high temperatures.

Inferred Degradation Pathways

While specific degradation studies for **2-Bromo-6-fluorobenzaldehyde** are not readily available in the public domain, potential degradation pathways can be inferred based on the chemical nature of benzaldehydes and halogenated aromatic compounds.

- **Oxidation:** The aldehyde functional group is susceptible to oxidation, which can convert it into the corresponding carboxylic acid (2-bromo-6-fluorobenzoic acid). This process can be accelerated by exposure to air (oxygen) and light.[9][10][11][12][13][14]
- **Photodegradation:** Aromatic aldehydes can be sensitive to light, particularly UV radiation.[13] Photochemical reactions can lead to the formation of various degradation products, including benzoic acid derivatives.[13]

- **Thermal Decomposition:** At elevated temperatures, brominated aromatic compounds can undergo decomposition.[3][6][15][16] While the specific decomposition products of **2-Bromo-6-fluorobenzaldehyde** are not documented, thermal stress should be avoided to prevent the formation of impurities.
- **Hydrolysis:** Although generally stable, prolonged exposure to moisture could potentially lead to hydrolysis, though this is less likely to be a primary degradation pathway under normal storage conditions.

Recommended Storage Conditions

To maintain the purity and stability of **2-Bromo-6-fluorobenzaldehyde**, the following storage conditions are recommended, summarized in Table 2.

Table 2: Recommended Storage Conditions for **2-Bromo-6-fluorobenzaldehyde**

Parameter	Recommendation	Rationale	Reference
Temperature	Store in a cool, well-ventilated area.[1] Some suppliers recommend refrigeration at 4°C.	To minimize the rate of potential degradation reactions.	[6]
Atmosphere	Store under an inert gas, such as nitrogen. [6][8]	To prevent oxidation of the aldehyde group by atmospheric oxygen.	[6]
Container	Keep container tightly closed.[15]	To prevent exposure to moisture and air.	
Light	Protect from light.[15]	To prevent photochemical degradation.	[15]

Handling and Experimental Protocols

Adherence to proper handling procedures is crucial to prevent contamination and degradation, as well as to ensure the safety of laboratory personnel.

General Handling

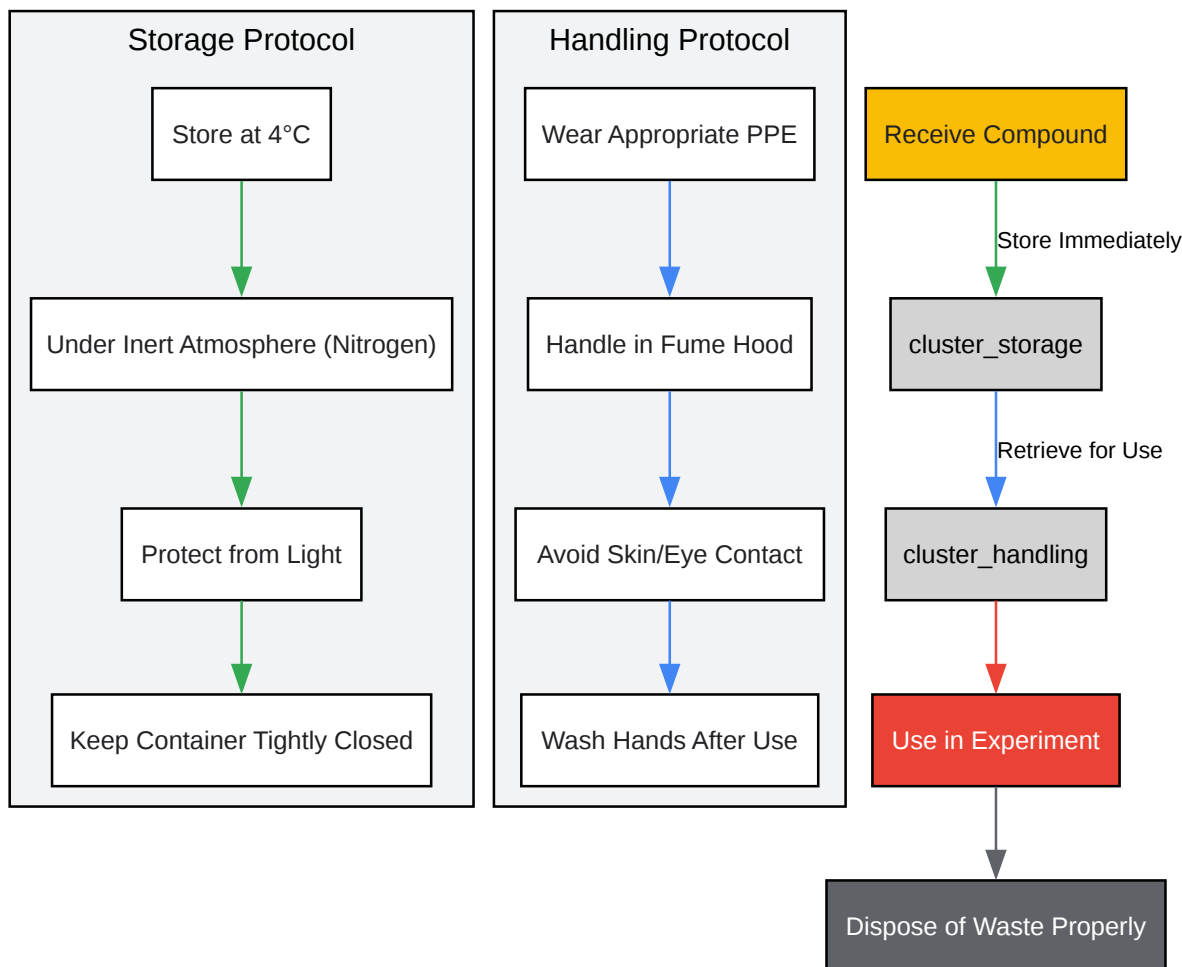
- Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust.[\[4\]](#)
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat.[\[4\]](#)[\[15\]](#)
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.[\[3\]](#)
- Wash hands thoroughly after handling.[\[4\]](#)[\[15\]](#)
- Keep away from food and drink.[\[3\]](#)

Experimental Best Practices

- When using **2-Bromo-6-fluorobenzaldehyde** in reactions, it is advisable to use a fresh container or a sample that has been properly stored.
- For reactions sensitive to oxidation, it is recommended to handle the compound under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).
- Ensure that all solvents and reagents used in conjunction with **2-Bromo-6-fluorobenzaldehyde** are dry and free of impurities that could catalyze its degradation.

Logical Workflow for Storage and Handling

The following diagram illustrates the recommended workflow for the storage and handling of **2-Bromo-6-fluorobenzaldehyde** to ensure its stability and safe use.



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Caption: Workflow for optimal storage and handling of **2-Bromo-6-fluorobenzaldehyde**.

Conclusion

While **2-Bromo-6-fluorobenzaldehyde** is a stable compound under the recommended conditions, its aldehyde functionality makes it susceptible to degradation if not stored and handled properly. By adhering to the guidelines outlined in this technical guide, researchers, scientists, and drug development professionals can ensure the long-term stability and integrity of this valuable synthetic building block, leading to more reliable and reproducible experimental outcomes. The primary stability concerns are oxidation and photodegradation, which can be effectively mitigated by storage at low temperatures, under an inert atmosphere, and protected from light.

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